

Personal protective equipment for handling 3-Iodo-2-methylpyridine

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Essential Safety and Handling Guide for 3-Iodo-2-methylpyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **3-Iodo-2-methylpyridine**, including detailed operational protocols and disposal plans. Our aim is to be your preferred source for laboratory safety and chemical handling information, building trust by providing value beyond the product itself.

Chemical Properties and Hazards

3-Iodo-2-methylpyridine is a yellowish-brown liquid used as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]} It is essential to handle this compound with care due to its potential hazards.

Hazard Classifications:

- Acute Toxicity, Oral (Category 4)
- Skin Irritation (Category 2)
- Serious Eye Damage (Category 1)

- Specific target organ toxicity — Single exposure (Category 3), Respiratory system

Hazard Statements:

- H302: Harmful if swallowed.[3]
- H315: Causes skin irritation.[3]
- H318: Causes serious eye damage.[3]
- H335: May cause respiratory irritation.[3]

Physical & Chemical Properties	Data
CAS Number	15112-62-6[1][2][3]
Molecular Formula	C6H6IN[1][2][3]
Molecular Weight	219.02 g/mol [1][2][3]
Appearance	Yellowish brown liquid[1][2]
Density	1.810 ± 0.06 g/cm3 (Predicted)[1]
Boiling Point	220.7 ± 20.0 °C (Predicted)[1]
Storage Temperature	2°C - 8°C under inert gas (nitrogen or Argon)[1] [3]

Personal Protective Equipment (PPE)

When handling **3-Iodo-2-methylpyridine**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The selection of PPE should be based on a thorough risk assessment of the specific procedures to be performed.

PPE Category	Recommended Equipment	Specifications
Eye and Face Protection	Safety goggles and face shield	Chemical splash goggles conforming to EN 166 (EU) or NIOSH (US) standards should be worn.[4] A face shield is recommended where there is a splash potential.[5]
Hand Protection	Chemical-resistant gloves	Wear compatible chemical-resistant gloves.[4] Nitrile rubber, butyl rubber, or Viton gloves are often suitable for handling halogenated organic compounds.[6] Ensure gloves are inspected before use and changed frequently.
Body Protection	Laboratory coat and chemical-resistant apron or coveralls	A standard laboratory coat should be worn at a minimum. For tasks with a higher risk of splashing, a chemical-resistant apron or coveralls are necessary.[7]
Respiratory Protection	Use in a well-ventilated area or with a chemical fume hood	Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of vapors.[4][8] If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge may be required.[5]

Operational Plan: Step-by-Step Handling Protocol

1. Preparation:

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the planned experiment, identifying potential hazards and emergency procedures.
- Gather Materials: Ensure all necessary PPE, spill containment materials (such as absorbent pads), and waste containers are readily available.
- Fume Hood Preparation: Verify that the chemical fume hood is functioning correctly.

2. Handling and Use:

- Personal Protective Equipment: Don all required PPE before handling the chemical.
- Dispensing: Handle **3-Iodo-2-methylpyridine** within a chemical fume hood.[4][8] Use only non-sparking tools and take precautionary measures against static discharge.[8][9]
- Avoid Contact: Avoid contact with skin, eyes, and clothing.[8][10] Do not breathe vapors or mist.[8]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place when not in use.[1][8][11] Store away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, and chloroformates.[8][11]

3. Emergency Procedures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[11][12] Seek immediate medical attention.[12]
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.[4][11] Seek medical attention if irritation persists.[12]
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration.[4][11] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[8] Rinse mouth with water and seek immediate medical attention.[4][8]
- Spills: In case of a spill, evacuate the area. Use personal protective equipment and contain the spill with inert absorbent material.[8] Collect the spilled material and place it in a suitable,

labeled container for disposal.

Disposal Plan

All waste containing **3-Iodo-2-methylpyridine** must be treated as hazardous waste and disposed of according to local, state, and federal regulations.

1. Waste Collection:

- Collect all waste materials (including contaminated PPE and spill cleanup materials) in a designated, properly labeled, and sealed hazardous waste container.[\[13\]](#)
- The container must be compatible with the waste and clearly labeled with the words "HAZARDOUS WASTE" and the chemical contents.[\[13\]](#)

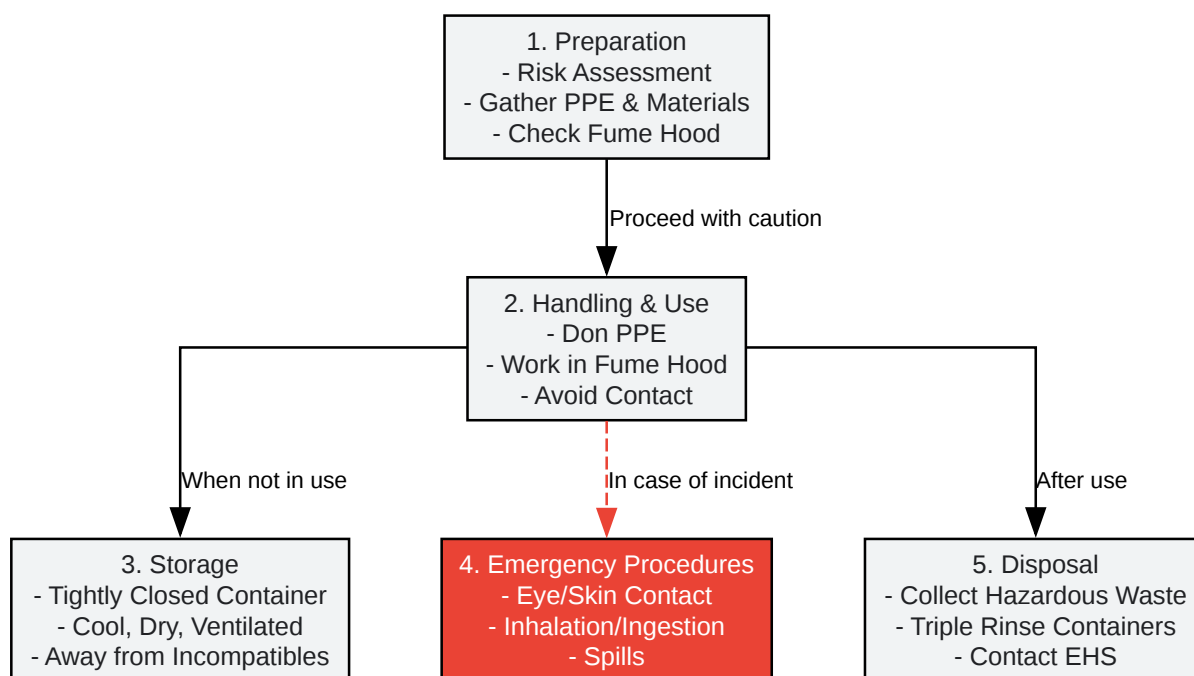
2. Container Rinsing:

- Empty containers of **3-Iodo-2-methylpyridine** must be triple-rinsed with a suitable solvent.[\[14\]](#)
- The first rinseate must be collected and disposed of as hazardous waste.[\[14\]](#) For highly toxic materials, the first three rinses should be collected.[\[14\]](#)

3. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal company.[\[10\]](#)

Workflow for Safe Handling of 3-Iodo-2-methylpyridine



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Caption: Logical workflow for the safe handling of **3-Iodo-2-methylpyridine**.

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